

# 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub> supplier and purity information

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## Compound of Interest

Compound Name:	2',3'-O-Isopropylideneadenosine- <sup>13</sup> C <sub>5</sub>
Cat. No.:	B7769956

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## Technical Guide: 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the supplier, purity, and analytical methodologies related to 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>. This isotopically labeled nucleoside analog is a valuable tool in various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based assays.

## Supplier and Product Information

The isotopically labeled compound of interest, 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>, is available through LGC Standards, supplied by Toronto Research Chemicals (TRC).

Parameter	Information
Compound Name	2',3'-Isopropylidene Adenosine- <sup>13</sup> C <sub>5</sub>
Supplier	LGC Standards (Toronto Research Chemicals)
Product Code	TRC-I824677
Molecular Formula	C <sub>8</sub> <sup>13</sup> C <sub>5</sub> H <sub>17</sub> N <sub>5</sub> O <sub>4</sub>
Molecular Weight	312.27
Synonyms	2',3'-O-(1-Methylethylidene)adenosine- <sup>13</sup> C <sub>5</sub> , NSC 29413- <sup>13</sup> C <sub>5</sub>

## Purity and Analytical Data

Based on the information available for analogous stable isotope-labeled compounds from Toronto Research Chemicals distributed by LGC Standards, the following purity specifications can be expected. A detailed Certificate of Analysis (CoA) for a specific lot should be requested from the supplier for precise data.

Analytical Method	Specification
High-Performance Liquid Chromatography (HPLC)	>95%
Nuclear Magnetic Resonance (NMR)	Conforms to structure
Mass Spectrometry (MS)	Consistent with isotopic enrichment

Note: While a specific Certificate of Analysis for TRC-I824677 was not publicly available at the time of this writing, LGC Standards consistently provides high-purity reference materials with detailed analytical data. It is standard practice to request the lot-specific CoA upon inquiry or purchase.

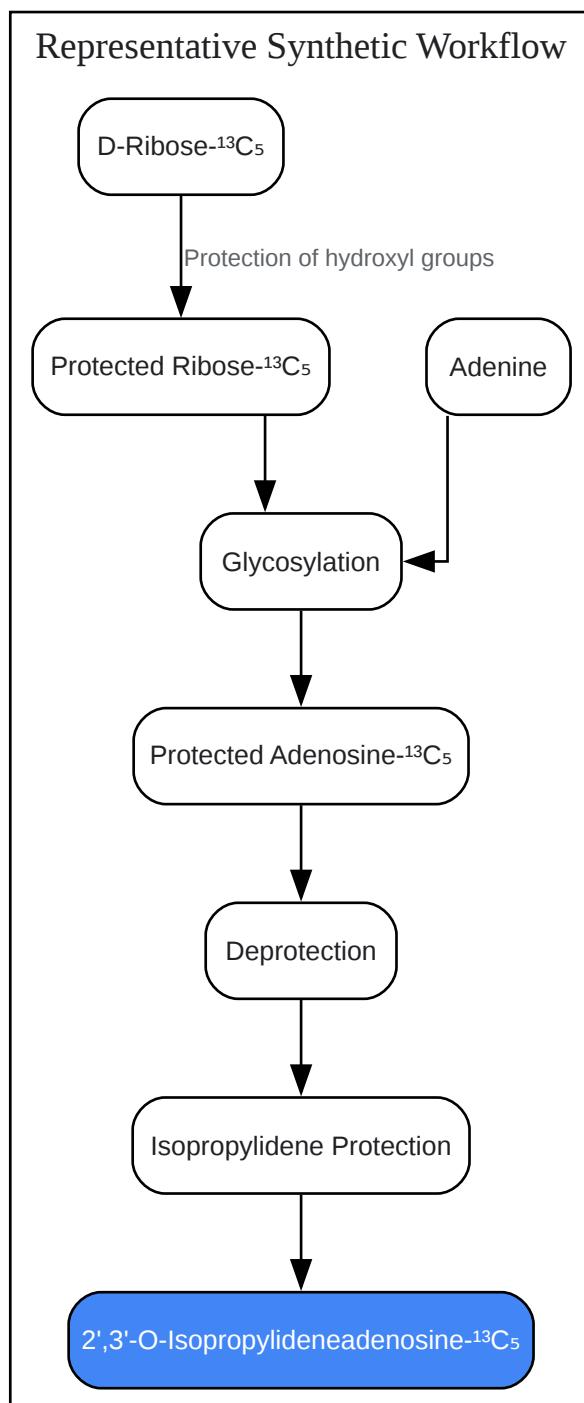
## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub> are proprietary to the manufacturer. However, based on

established organic synthesis principles for nucleoside analogs, a representative synthetic workflow and a standard analytical procedure for purity determination are outlined below.

## Representative Synthetic Pathway

The synthesis of isotopically labeled nucleosides often involves the use of a labeled precursor. In the case of 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>, a plausible synthetic route would start from <sup>13</sup>C-labeled ribose.

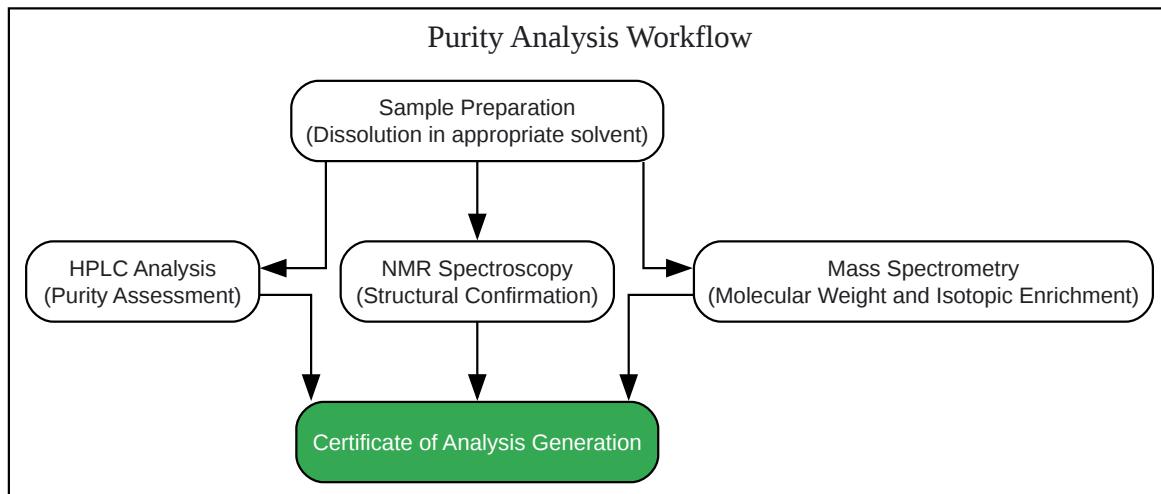


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A plausible synthetic pathway for 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>.

## Purity Determination Workflow

The purity of the final compound is typically assessed using a combination of chromatographic and spectroscopic techniques.

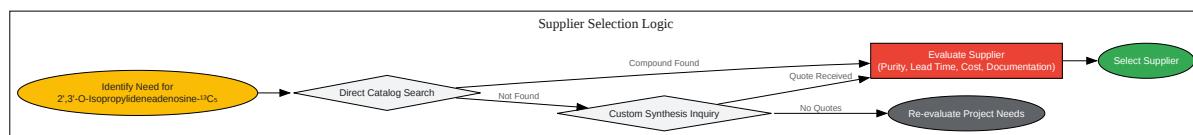


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A standard workflow for the analytical characterization and purity assessment.

## Supplier Selection Logic

For researchers and drug development professionals, the selection of a chemical supplier is a critical step. The following diagram illustrates a logical approach to selecting a supplier for a specialized compound like 2',3'-O-Isopropylideneadenosine-<sup>13</sup>C<sub>5</sub>.



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A decision-making flowchart for supplier selection.

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